

Spirodiclofen: A Technical Guide to Its Discovery and Synthesis

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Compound of Interest

Compound Name: Spirodiclofen

Cat. No.: B1663620

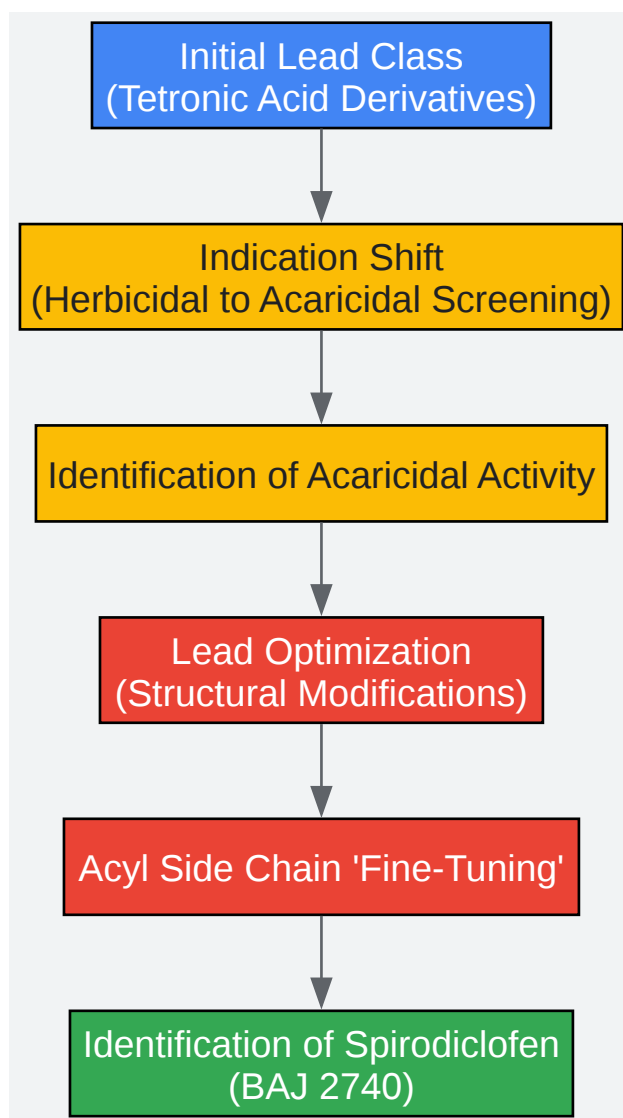
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Introduction: **Spirodiclofen** is a non-systemic acaricide and insecticide belonging to the spirocyclic tetronic acid class of chemicals.[1] Developed by Bayer CropScience, it is primarily used in agriculture to control a variety of mite species and some insects on crops such as citrus, grapes, pome fruit, stone fruit, and tree nuts.[2][3] Its unique mode of action involves the inhibition of lipid biosynthesis by targeting the enzyme acetyl-CoA carboxylase (ACCase).[4][5] This mechanism provides an effective tool for managing pests that have developed resistance to other classes of acaricides.[6]

Discovery Pathway

The discovery of **Spirodiclofen** at Bayer CropScience in the 1990s stemmed from a strategic "indication shift" from herbicidal to acaricidal compounds within a related chemical class.[6] The process began with the exploration of tetronic acid derivatives, which were initially investigated for their herbicidal properties related to protoporphyrinogen oxidase (PPO) inhibition.[6] Through structural modifications and extensive screening, researchers identified compounds with potent acaricidal activity.

This led to a lead optimization program focused on enhancing efficacy against mites, improving plant compatibility, and ensuring a favorable toxicological profile. The "fine-tuning" of the acyl side chain was a critical step in this process, culminating in the selection of the 2,2-dimethylbutyric acid derivative, which was named **Spirodiclofen**.[6]



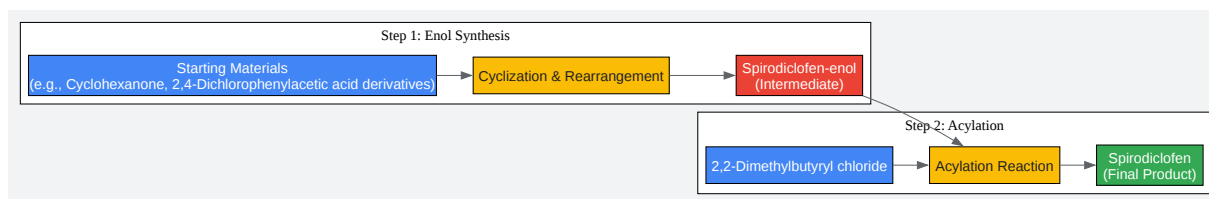
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Discovery workflow of **Spirodiclofen**.

Synthesis Pathway of Spirodiclofen

The commercial synthesis of **Spirodiclofen** involves a multi-step process. A common route starts with the preparation of a key intermediate, 3-(2,4-dichlorophenyl)-2-oxo-1-oxaspiro[4.5]dec-3-en-4-ol (enol), which is then acylated to yield the final product.^[7]

Overall Synthesis Reaction



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Overall synthesis pathway for **Spirodiclofen**.

Step 1: Synthesis of 3-(2,4-dichlorophenyl)-2-oxo-1-oxaspiro[4.5]dec-3-en-4-ol (Spirodiclofen-enol)

The synthesis of the enol intermediate is a critical step. One patented method involves the reaction of 1-[2-(2,4-dichlorophenyl)-acetoxy]-cyclohexanecarbonitrile.[8] A more direct approach involves the cyclization of precursors derived from cyclohexanone and a 2,4-dichlorophenylacetic acid ester.

Experimental Protocol (Example based on a related synthesis):

- To a solution of 1-[2-(2,4-dichlorophenyl)-acetoxy]-cyclohexanemethyl carboxylate (8.0g, 23.1 mmol) in 200 mL of ethanol, add magnesium ethoxide (1.8g, 16 mmol).[8]
- Heat the mixture to reflux and maintain for 12 hours.[8]
- After the reaction is complete, evaporate the majority of the solvent under reduced pressure. [8]
- Cool the residue and acidify by adding 5% hydrochloric acid to adjust the pH.[8]
- Extract the product with ethyl acetate.[8]

- Wash the organic layer with water, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate to yield the solid product.[\[8\]](#)

Parameter	Value	Reference
Starting Material	1-[2-(2,4-dichlorophenyl)-acetoxy]-cyclohexanemethyl carboxylate	[8]
Reagent	Magnesium ethoxide	[8]
Solvent	Ethanol	[8]
Reaction Time	12 hours	[8]
Reaction Temp.	Reflux	[8]
Yield	77.3%	[8]

Step 2: Acylation of the Enol Intermediate to Spirodiclofen

The final step is the acylation of the **spirodiclofen**-enol intermediate with 2,2-dimethylbutyryl chloride. This reaction is typically carried out in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.[\[7\]](#)

Experimental Protocol:

- In a reaction flask, dissolve 3-(2,4-dichlorophenyl)-2-oxo-1-oxaspiro[4.5]dec-3-en-4-ol (4.2g) and triethylamine (5 mL) in dichloromethane (60 mL) at room temperature.[\[7\]](#)
- Slowly add 2,2-dimethylbutyryl chloride (2.5g) to the mixture.[\[7\]](#)
- Stir the reaction mixture at room temperature for 1.5 to 2 hours.[\[7\]](#)
- Upon completion, the work-up can involve an acid wash followed by a sodium bicarbonate wash, or an alkaline work-up to recover the triethylamine.[\[7\]](#)

- The organic phase is washed with water, dried over anhydrous sodium sulfate, and concentrated.[\[7\]](#)
- The crude solid product is then recrystallized from a suitable solvent, such as 95% ethanol, to obtain pure **Spirodiclofen**.[\[7\]](#)

Parameter	Value	Reference
Starting Material	Spirodiclofen-enol	[7]
Acylation Agent	2,2-Dimethylbutyryl chloride	[7]
Catalyst/Base	Triethylamine	[7]
Solvent	Dichloromethane or Toluene	[7]
Reaction Time	1.5 - 2 hours	[7]
Reaction Temp.	Room Temperature	[7]
Purification	Recrystallization (95% Ethanol)	[7]

Quantitative Data Summary

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₄ Cl ₂ O ₄	[3]
Molar Mass	411.32 g·mol ⁻¹	[3]
Appearance	White solid/powder	[3] [9]
Melting Point	94.8 °C	[3]
Water Solubility (20°C)	0.05 mg/L	[1]

Efficacy Against Key Pests

Spirodiclofen is effective against a wide range of mite species. Its biological activity is particularly high against eggs and juvenile stages, and it also reduces the fecundity of adult

females.[5][6]

Pest Species	Efficacy/Control Notes	Reference
Panonychus spp. (e.g., European red mite)	High efficacy against all developmental stages.	[2][5]
Tetranychus spp. (e.g., Two-spotted spider mite)	Effective control, valuable for resistance management.	[2][6]
Phyllocoptruta spp. (e.g., Citrus rust mite)	Good control on citrus crops.	[2]
Aculus spp. (e.g., Apple rust mite)	Effective control in pome fruit.	[2]

Note: Specific LC50 values can vary significantly based on the mite species, life stage, and specific bioassay conditions.

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References

- 1. How to use spiroticlofen insecticide|News|Agripesticide [agripesticide.com]
- 2. Supply Insecticide Spiroticlofen, Spiroticlofen 240g/L SC, spiroticlofen insecticide, pesticide suppliers [essencechem.com]
- 3. Spiroticlofen - Wikipedia [en.wikipedia.org]
- 4. irac-online.org [irac-online.org]
- 5. researchgate.net [researchgate.net]
- 6. chimia.ch [chimia.ch]
- 7. CN104292197A - Synthesis method of spiroticlofen - Google Patents [patents.google.com]

- 8. Method for synthesizing spirodiclofen - Eureka | Patsnap [eureka.patsnap.com]
- 9. Spirodiclofen | C₂₁H₂₄Cl₂O₄ | CID 177863 - PubChem [pubchem.ncbi.nlm.nih.gov]
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